

Proper Disposal Procedures for DT-061

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Compound of Interest

Compound Name: DT-061

Cat. No.: B607218

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DT-061 is an orally bioavailable small molecule activator of protein phosphatase 2A (PP2A), playing a significant role in research, particularly in studies related to KRAS-driven tumor growth.[1][2] Adherence to proper disposal procedures is crucial for maintaining laboratory safety and environmental protection. This document provides essential information for the safe handling and disposal of **DT-061**.

Safety and Handling

Before disposal, it is imperative to follow standard laboratory safety protocols when handling **DT-061**. This includes wearing appropriate personal protective equipment (PPE) such as gloves, eye protection, and a lab coat. In case of contact, flush the affected area with copious amounts of water.[3] If inhalation occurs, move to fresh air.[3] For ingestion, wash out the mouth with water and do not induce vomiting; seek medical attention immediately.[3]

Chemical and Physical Properties

A summary of the key chemical and physical properties of **DT-061** is provided in the table below. Understanding these properties is essential for safe handling and disposal.

Property	Value
CAS Number	1809427-19-7[1][3][4][5][6]
Molecular Formula	C25H23F3N2O5S[1][3][4][6]
Molecular Weight	520.52 g/mol [1][3][4][5][6]
Appearance	Solid[1]
Solubility	10 mM in DMSO[1]
Storage (Solid)	-20°C for 12 months; 4°C for 6 months[1]
Storage (In Solvent)	-80°C for 6 months; -20°C for 6 months[1]

Disposal Procedures

While one Safety Data Sheet (SDS) for **DT-061** states that it is not classified as a hazardous substance or mixture, it is best practice to handle all research chemicals with caution and to follow established protocols for chemical waste disposal.[3]

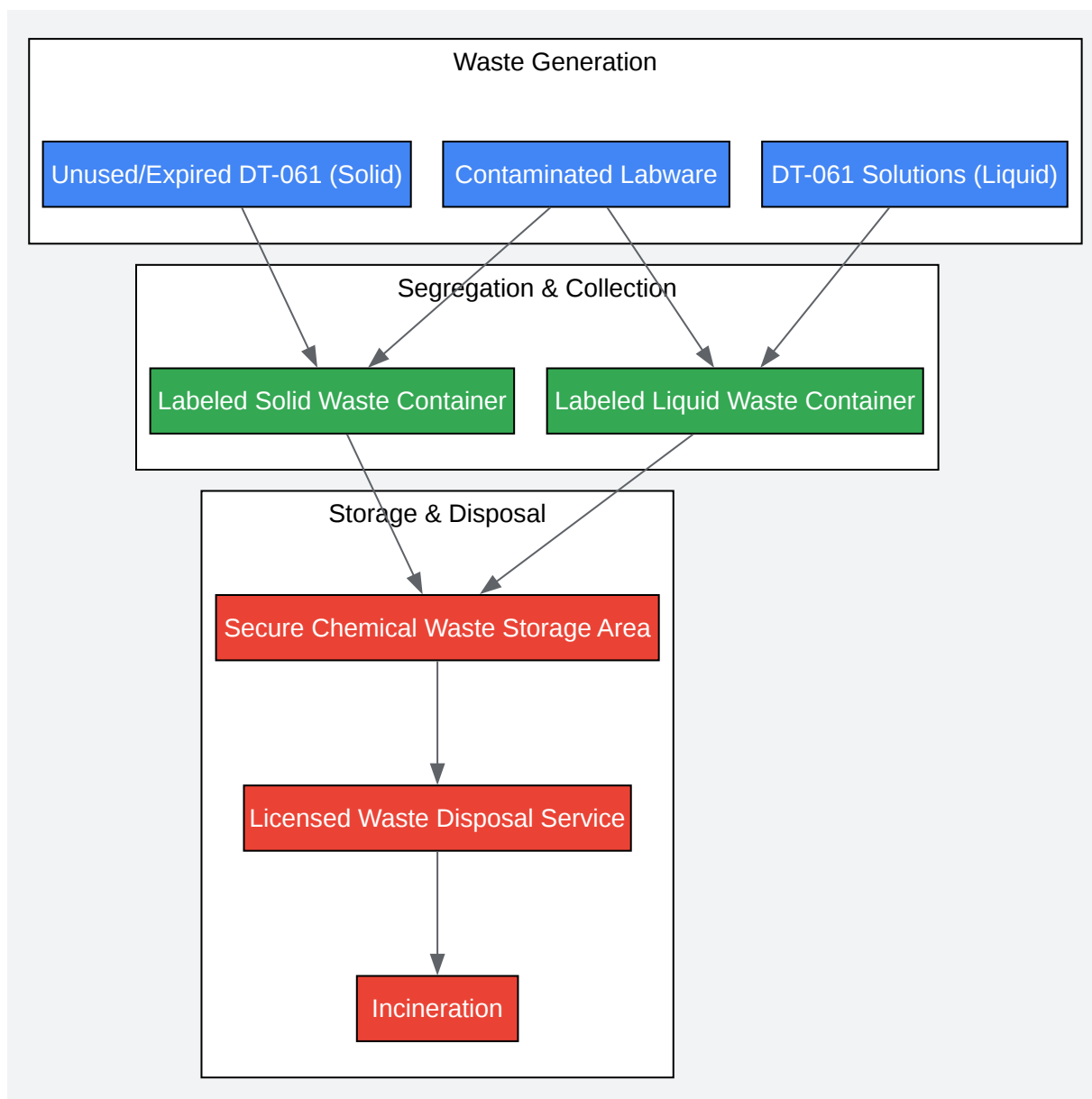
Step-by-Step Disposal Guide:

- Waste Identification and Segregation:
 - Solid Waste: Collect unused or expired **DT-061** powder in a clearly labeled, sealed container designated for chemical waste.
 - Liquid Waste: Solutions containing **DT-061** should be collected in a separate, sealed, and clearly labeled waste container. Do not mix with other incompatible waste streams.
 - Contaminated Materials: Any materials that have come into contact with **DT-061**, such as pipette tips, gloves, and bench paper, should be considered contaminated and disposed of as chemical waste.
- Waste Collection and Storage:
 - Store waste containers in a designated, well-ventilated, and secure area, away from incompatible materials.

- Ensure all waste containers are properly labeled with the chemical name ("**DT-061**") and any known hazard information.
- Professional Disposal:
 - It is strongly recommended to entrust the disposal of **DT-061** waste to a licensed professional waste disposal company.^[7]
 - Follow all applicable local, state, and federal regulations for the disposal of laboratory chemical waste.^[7]
 - Incineration in a facility equipped with appropriate scrubbers is a common and effective method for the disposal of chemical waste.^[7]

Experimental Workflow for DT-061 Disposal

The following diagram illustrates a general workflow for the proper disposal of **DT-061** from a research laboratory setting.

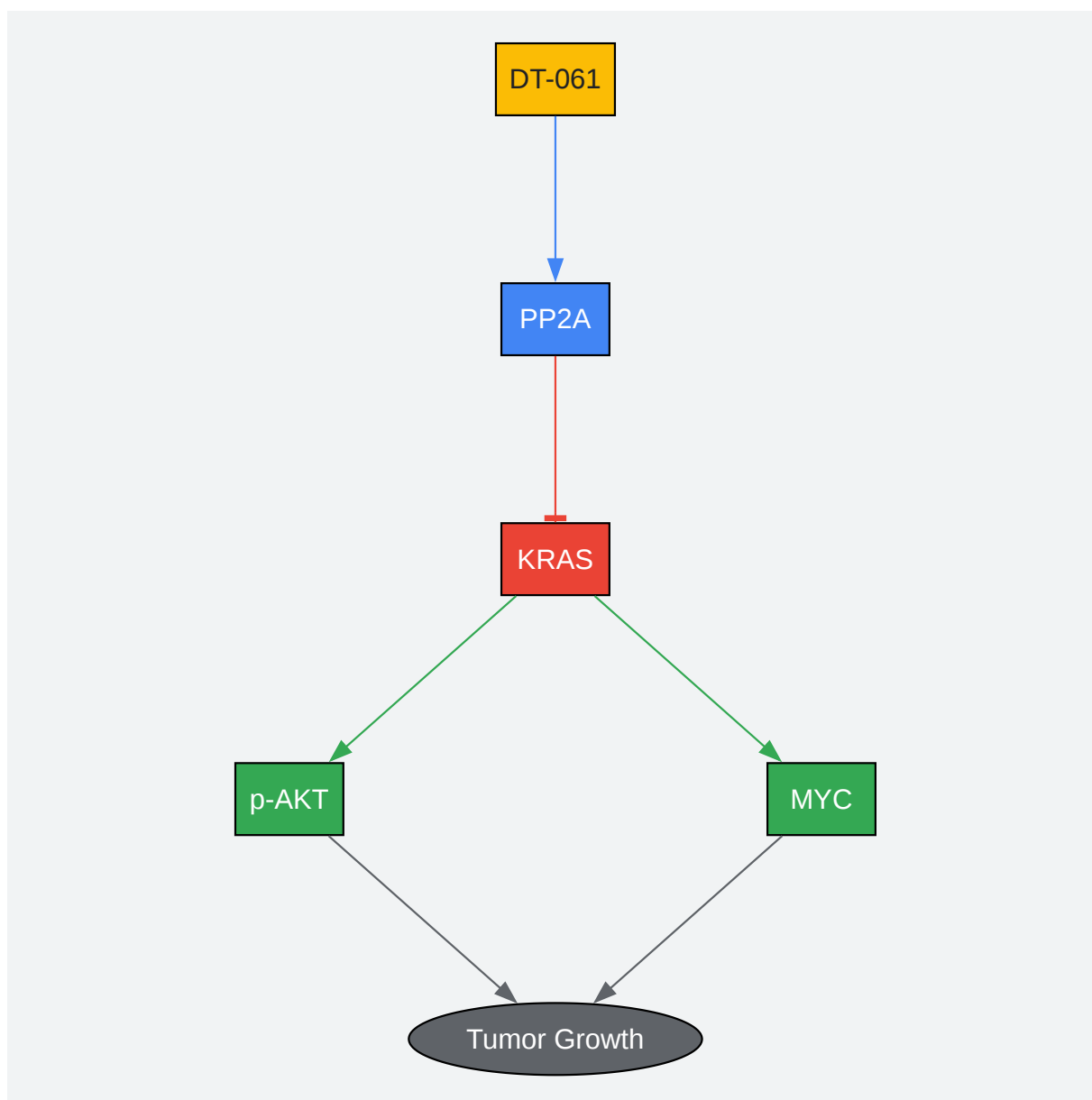


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DT-061 Waste Disposal Workflow

Signaling Pathway of DT-061

DT-061 functions as an activator of PP2A, which in turn can inhibit KRAS-driven tumor growth by affecting downstream signaling pathways, including the suppression of p-AKT and MYC.[4] The diagram below illustrates this simplified signaling pathway.



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Simplified Signaling Pathway of **DT-061****Need Custom Synthesis?**

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